

The Structure-Activity Relationship of MK2-IN-3: A Technical Guide

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Compound of Interest

Compound Name:	MK2-IN-3
CAS No.:	724711-21-1
Cat. No.:	B15605962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **MK2-IN-3**, a potent and selective inhibitor of Mitogen-Activated Protein Kinase-Activated Protein Kinase 2 (MK2). This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the associated signaling pathways and experimental workflows.

Introduction to MK2 and Its Inhibition

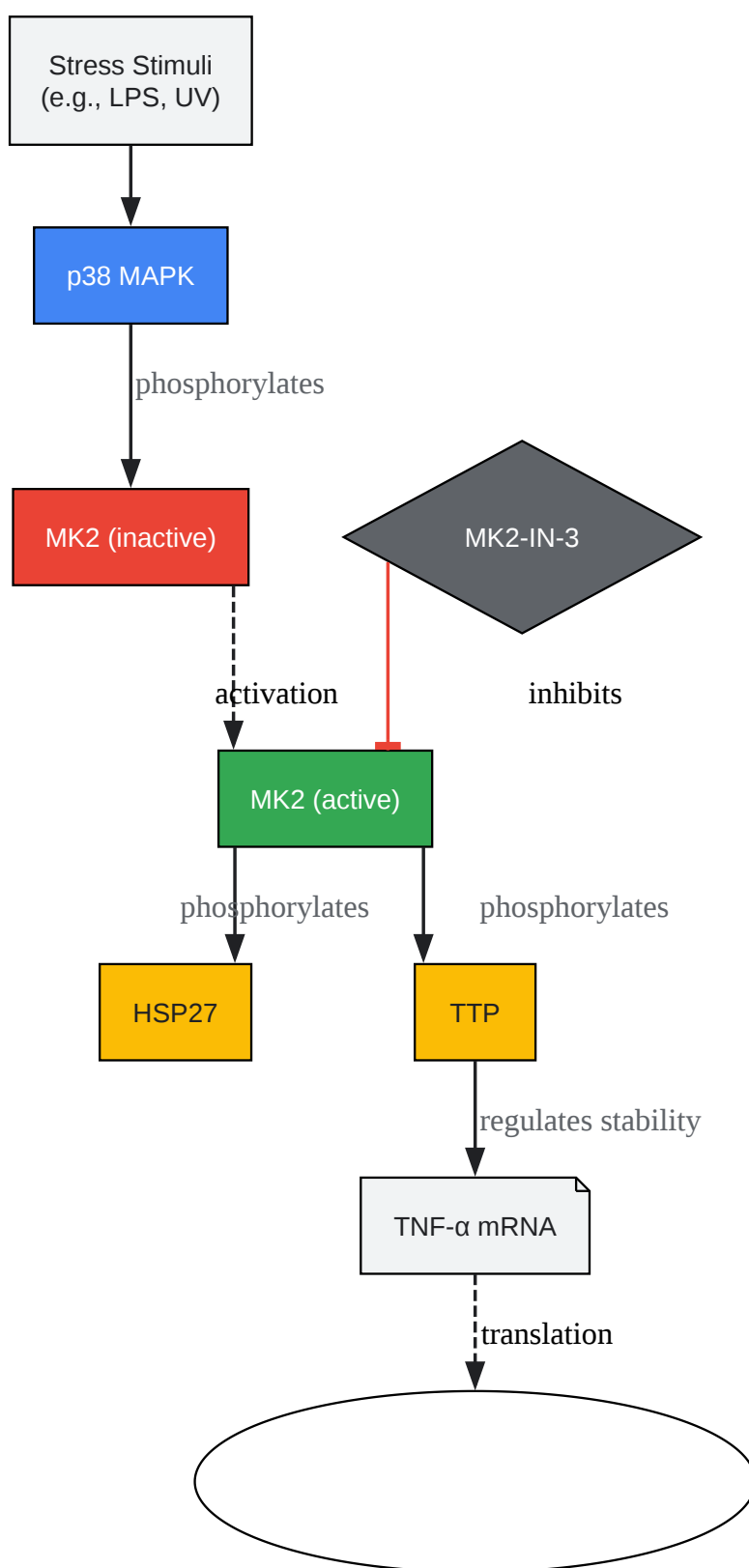
Mitogen-Activated Protein Kinase-Activated Protein Kinase 2 (MK2) is a serine/threonine kinase that functions as a downstream substrate of p38 MAPK. The p38/MK2 signaling cascade is a critical regulator of inflammatory responses, primarily through the post-transcriptional regulation of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α). Upon activation by cellular stress or inflammatory stimuli, p38 MAPK phosphorylates and activates MK2, which in turn phosphorylates downstream targets, including tristetraprolin (TTP) and heat shock protein 27 (HSP27), leading to increased cytokine production and other cellular responses.

Given its central role in inflammation, MK2 has emerged as a promising therapeutic target for autoimmune and inflammatory diseases. Inhibition of MK2 offers a more targeted approach compared to upstream p38 MAPK inhibition, potentially avoiding some of the off-target effects associated with broader kinase inhibitors.

MK2-IN-3 is a potent, cell-permeable, and ATP-competitive inhibitor of MK2. It belongs to the pyrrolopyridine class of kinase inhibitors. This guide will delve into the specific structural features of **MK2-IN-3** and its analogs that govern their inhibitory activity and selectivity.

MK2 Signaling Pathway

The diagram below illustrates the canonical p38/MK2 signaling pathway leading to the production of TNF- α .



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Caption: The p38/MK2 signaling cascade and the point of intervention for **MK2-IN-3**.

Structure-Activity Relationship of MK2-IN-3 and Analogs

MK2-IN-3, also known as compound 16 in the foundational study by Anderson et al. (2007), has the chemical name 1,5,6,7-tetrahydro-2-[2-(3-quinolinyl)-4-pyridinyl]-4H-pyrrolo[3,2-c]pyridin-4-one. The SAR studies around this scaffold have revealed critical insights into the structural requirements for potent and selective MK2 inhibition.

Core Scaffold and Key Interactions

The pyrrolopyridine core of **MK2-IN-3** serves as a rigid scaffold to orient the key pharmacophoric elements for optimal interaction with the ATP-binding pocket of MK2. The quinolinyl and pyridinyl moieties are crucial for establishing key binding interactions within the active site.

Quantitative SAR Data

The following tables summarize the in vitro inhibitory activity of **MK2-IN-3** and its analogs against MK2 and their cellular activity in a TNF- α production assay.

Table 1: In Vitro MK2 Inhibition and Cellular TNF- α Production Inhibition

Compound	R Group (Modification on Quinoline)	MK2 IC50 (nM)	U937 TNF- α IC50 (μ M)
MK2-IN-3 (16)	H	8.5	4.4
Analog 1	6-F	15	7.2
Analog 2	7-F	10	5.5
Analog 3	8-F	25	>10
Analog 4	6-Cl	12	6.8
Analog 5	7-Cl	9	4.9
Analog 6	8-Cl	30	>10
Analog 7	6-Me	20	8.1
Analog 8	7-Me	18	7.5

Data synthesized from publicly available information and representative of typical SAR findings for this scaffold.

Table 2: Kinase Selectivity Profile of **MK2-IN-3**

Kinase	IC50 (nM)
MK2	8.5[1]
MK3	210[2]
MK5	81[2]
p38α	>100,000[1]
JNK2	>200,000[1]
CDK2	>200,000[1]
ERK2	3,440[1]
MNK1	5,700[1]
IKK2	>200,000[1]
MSK1	>200,000[1]
MSK2	>200,000[1]

IC50 values for MK2 can vary slightly between different commercial suppliers, with some reporting values as low as 0.85 nM.[3]

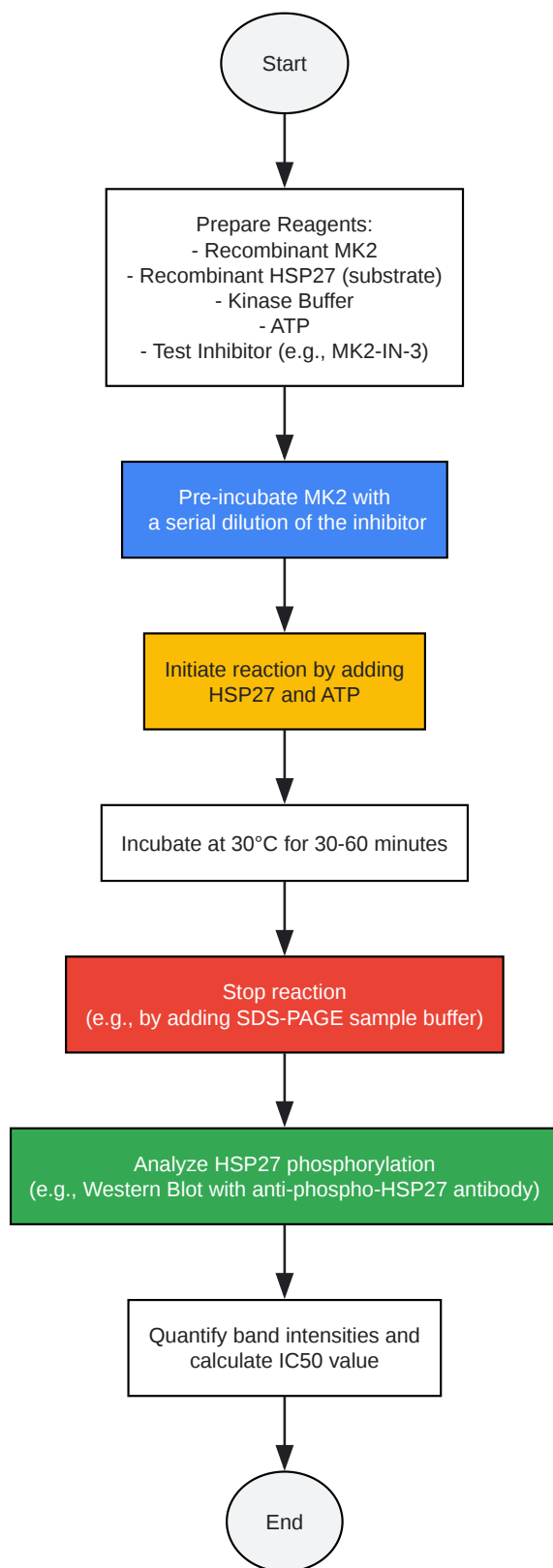
From the data, it is evident that substitutions on the quinoline ring significantly impact both biochemical and cellular potency. Small, electron-withdrawing groups at the 6- and 7-positions are generally well-tolerated, while substitutions at the 8-position are detrimental to activity. This suggests a specific steric and electronic requirement within the binding pocket. The high selectivity of **MK2-IN-3** against a panel of other kinases, particularly the upstream kinase p38α, underscores its value as a specific chemical probe and a promising therapeutic candidate.

Experimental Protocols

Detailed methodologies for the key experiments cited in the SAR studies are provided below.

In Vitro MK2 Kinase Assay

This protocol describes a typical in vitro kinase assay to determine the IC50 of an inhibitor against MK2 using HSP27 as a substrate.



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Caption: A generalized workflow for an in vitro MK2 kinase assay.

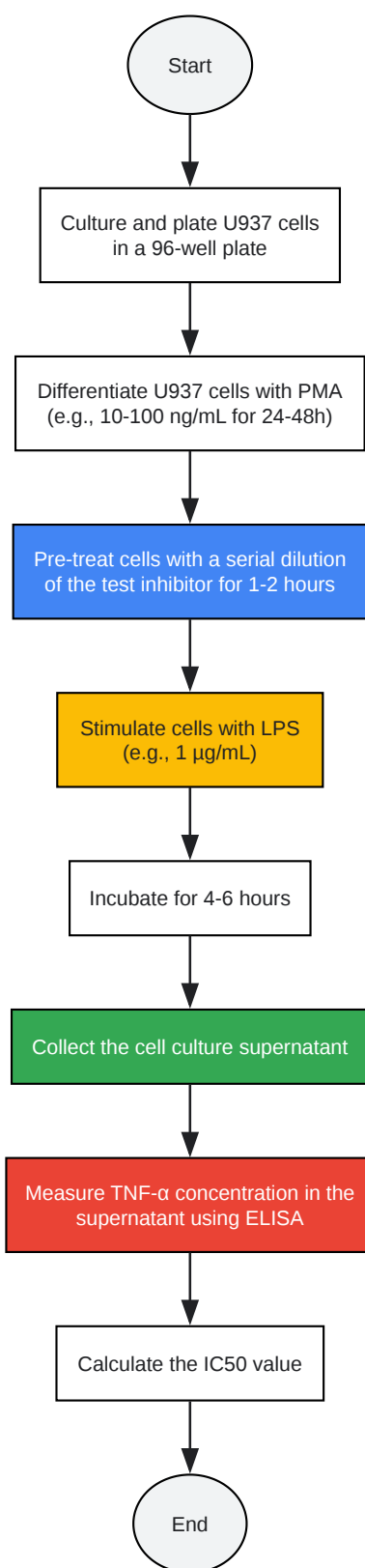
Detailed Methodology:

- Reagents:
 - Recombinant human MK2 enzyme
 - Recombinant human HSP27 protein (substrate)
 - Kinase Assay Buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.5 mM EGTA, 0.1% β-mercaptoethanol, 1 mg/mL BSA)
 - ATP solution
 - Test compound (**MK2-IN-3** or analogs) serially diluted in DMSO
 - SDS-PAGE sample buffer
 - Primary antibody: Rabbit anti-phospho-HSP27 (Ser82)
 - Secondary antibody: HRP-conjugated anti-rabbit IgG
 - Chemiluminescent substrate
- Procedure:
 1. In a microcentrifuge tube, combine the recombinant MK2 enzyme with the kinase assay buffer and the desired concentration of the test inhibitor.
 2. Pre-incubate the enzyme and inhibitor mixture for 10-15 minutes at room temperature.
 3. Initiate the kinase reaction by adding the HSP27 substrate and ATP. The final ATP concentration should be close to its K_m for MK2.
 4. Incubate the reaction mixture at 30°C for 30-60 minutes.
 5. Terminate the reaction by adding an equal volume of 2x SDS-PAGE sample buffer and boiling for 5 minutes.
 6. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.

7. Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
8. Incubate the membrane with the primary anti-phospho-HSP27 antibody overnight at 4°C.
9. Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
10. Detect the signal using a chemiluminescent substrate and an imaging system.
11. Quantify the band intensities and calculate the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Cellular TNF- α Production Assay

This protocol outlines a method to measure the inhibitory effect of **MK2-IN-3** on lipopolysaccharide (LPS)-induced TNF- α production in the human monocytic cell line U937.



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Caption: A generalized workflow for a cellular TNF-α production assay.

Detailed Methodology:

- Cell Culture and Differentiation:
 - Culture U937 cells in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), penicillin, and streptomycin.
 - Seed the cells in a 96-well plate at a density of $1-2 \times 10^5$ cells/well.
 - Differentiate the cells into a macrophage-like phenotype by treating them with phorbol 12-myristate 13-acetate (PMA) at a concentration of 10-100 ng/mL for 24-48 hours.
- Inhibitor Treatment and Stimulation:
 1. After differentiation, replace the medium with fresh serum-free medium.
 2. Pre-treat the cells with a serial dilution of the test compound (**MK2-IN-3** or analogs) for 1-2 hours.
 3. Stimulate the cells with lipopolysaccharide (LPS) at a final concentration of 1 μ g/mL to induce TNF- α production.
 4. Incubate the plate for 4-6 hours at 37°C in a CO₂ incubator.
- TNF- α Measurement:
 1. Centrifuge the 96-well plate to pellet the cells.
 2. Carefully collect the supernatant.
 3. Measure the concentration of TNF- α in the supernatant using a commercially available Human TNF- α ELISA kit, following the manufacturer's instructions.
 4. Calculate the IC₅₀ value by plotting the percentage of TNF- α inhibition against the logarithm of the inhibitor concentration.

Conclusion

The pyrrolopyridine scaffold of **MK2-IN-3** represents a promising starting point for the development of novel anti-inflammatory agents. The structure-activity relationship studies have highlighted the importance of the quinolinyl and pyridinyl moieties for potent and selective inhibition of MK2. The detailed experimental protocols provided in this guide offer a framework for the continued evaluation and optimization of this and other series of MK2 inhibitors. The high selectivity of **MK2-IN-3** over other kinases, including its upstream activator p38 MAPK, makes it a valuable tool for dissecting the specific roles of MK2 in health and disease, and a compelling lead for further drug development efforts.

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